

2-Fluoro-3-formylbenzonitrile physical properties

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Compound of Interest

Compound Name: **2-Fluoro-3-formylbenzonitrile**

Cat. No.: **B1465200**

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An In-depth Technical Guide to the Physicochemical Properties of **2-Fluoro-3-formylbenzonitrile**

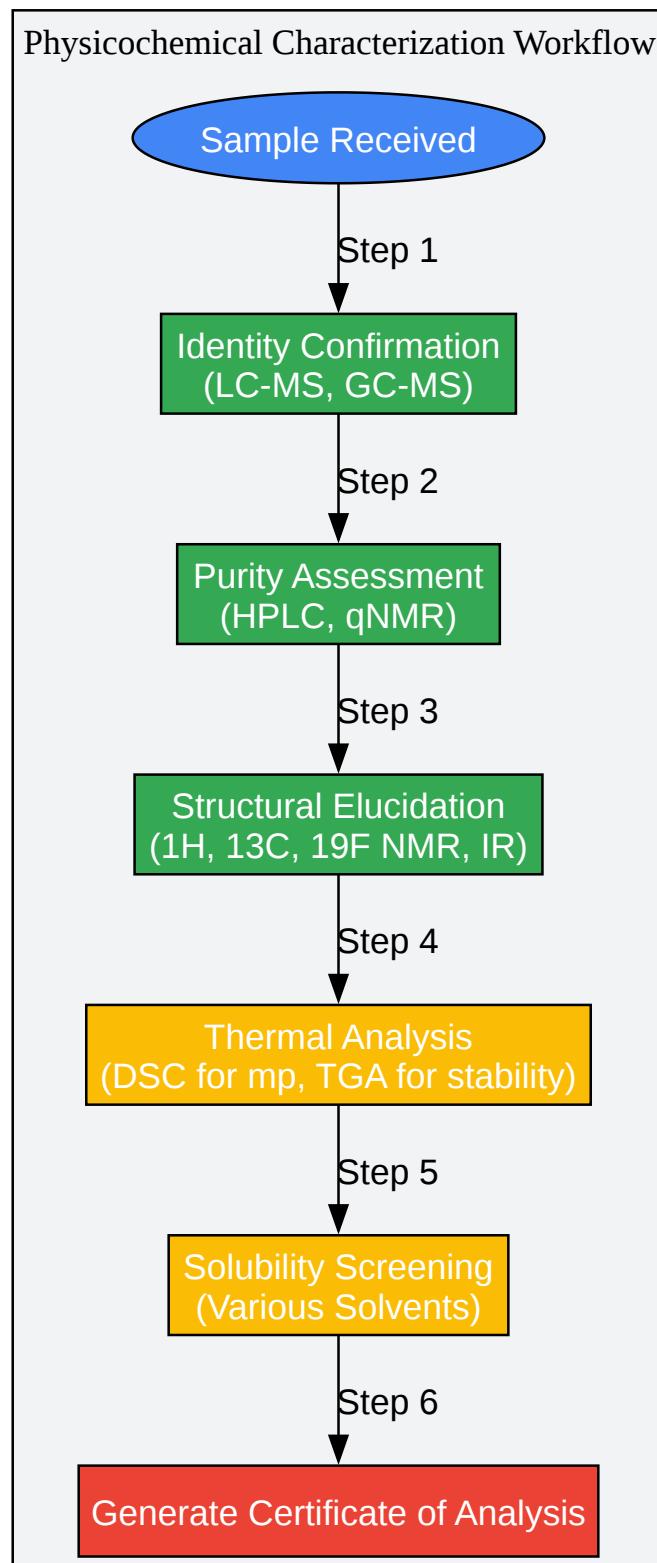
Introduction

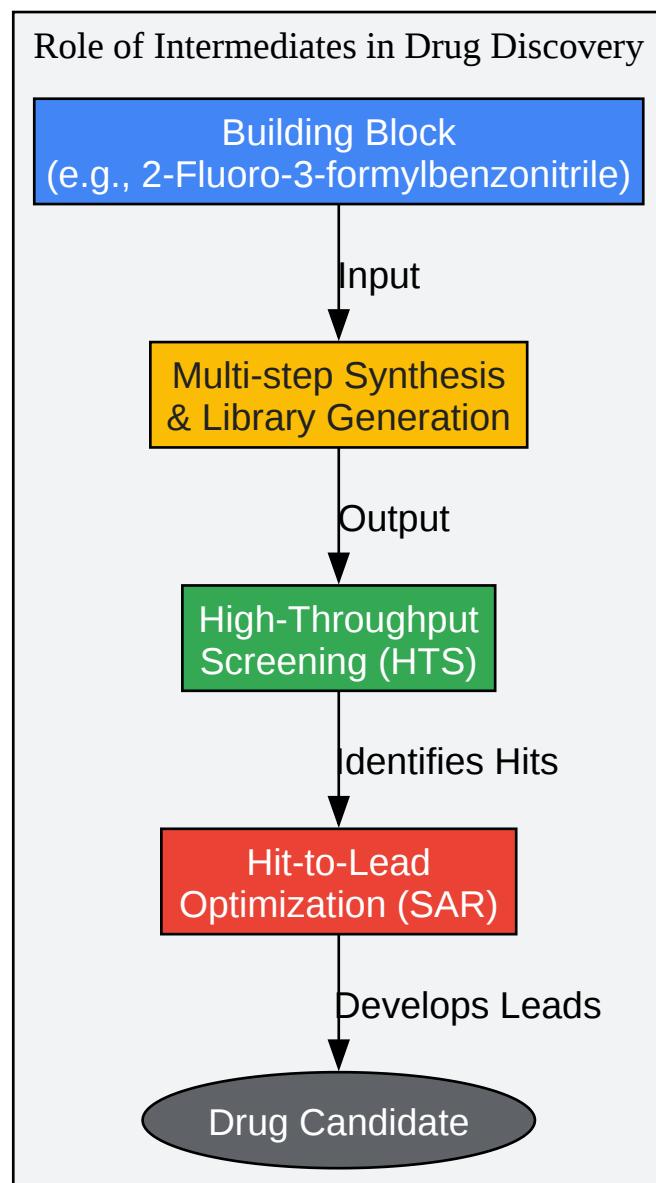
In the landscape of modern drug discovery and materials science, the strategic incorporation of fluorine into molecular scaffolds is a cornerstone of innovation. The unique electronic properties of fluorine can profoundly influence a molecule's metabolic stability, lipophilicity, and binding affinity, making fluorinated compounds highly valuable building blocks.^{[1][2]} **2-Fluoro-3-formylbenzonitrile** belongs to this critical class of reagents. As a trifunctional aromatic compound, featuring a nitrile, an aldehyde, and a fluorine atom in a specific ortho-, meta- arrangement, it presents a unique platform for the synthesis of complex molecular architectures.

This technical guide provides a comprehensive analysis of the physical and chemical properties of **2-Fluoro-3-formylbenzonitrile**. Recognizing that experimental data for this specific isomer is limited in publicly accessible literature, this document adopts a scientifically rigorous approach by presenting available computational data for the target compound and supplementing it with verified experimental data for its closely related and more extensively studied isomers. This comparative methodology offers researchers and drug development professionals a robust framework for understanding its behavior and potential applications.

Core Profile: 2-Fluoro-3-formylbenzonitrile

2-Fluoro-3-formylbenzonitrile, also known by its synonym 3-cyano-2-fluorobenzaldehyde, is a distinct isomer within the fluorobenzonitrile family.^[3] Its precise substitution pattern is key to its reactivity and potential use in regioselective synthesis.





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References

- 1. Applications of fluorine to the construction of bioisosteric elements for the purposes of novel drug discovery - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. nbinno.com [nbino.com]
- 3. chemscene.com [chemscene.com]
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